

Application Notes and Protocols for PIKfyve-IN-2 in Kinase Assays

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Compound of Interest

Compound Name: *PIKfyve-IN-2*

Cat. No.: *B12387721*

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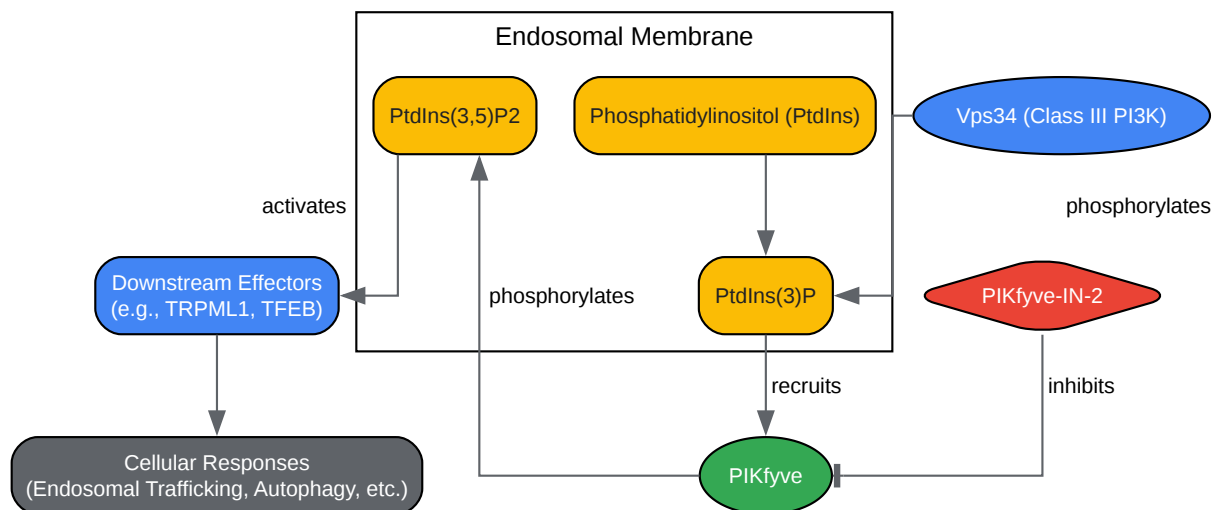
For Researchers, Scientists, and Drug Development Professionals

Introduction

PIKfyve, or phosphoinositide kinase, FYVE-type zinc finger containing, is a crucial lipid kinase that plays a central role in endomembrane trafficking and cellular homeostasis. It catalyzes the synthesis of phosphatidylinositol 3,5-bisphosphate (PtdIns(3,5)P₂) from phosphatidylinositol 3-phosphate (PtdIns3P).^{[1][2]} Dysregulation of PIKfyve activity has been implicated in a variety of diseases, including cancer, autoimmune disorders, and neurodegenerative diseases, making it an attractive therapeutic target.^{[1][2]} **PIKfyve-IN-2** is a potent inhibitor of PIKfyve kinase and serves as a valuable tool for studying its biological functions and for potential therapeutic development.^{[3][4]} These application notes provide an overview of the PIKfyve signaling pathway and detailed protocols for utilizing **PIKfyve-IN-2** in kinase assays.

PIKfyve Signaling Pathway

PIKfyve is a key enzyme in the phosphoinositide pathway, which regulates various cellular processes. The activity of PIKfyve is intricately regulated and essential for maintaining the identity and function of endosomes and lysosomes.



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Figure 1: Simplified PIKfyve signaling pathway and the inhibitory action of **PIKfyve-IN-2**.

Quantitative Data for PIKfyve Inhibitors

The following table summarizes the in vitro potency of various PIKfyve inhibitors. While specific IC₅₀ values for **PIKfyve-IN-2** are not extensively published, data for other well-characterized inhibitors provide a benchmark for its expected potency.

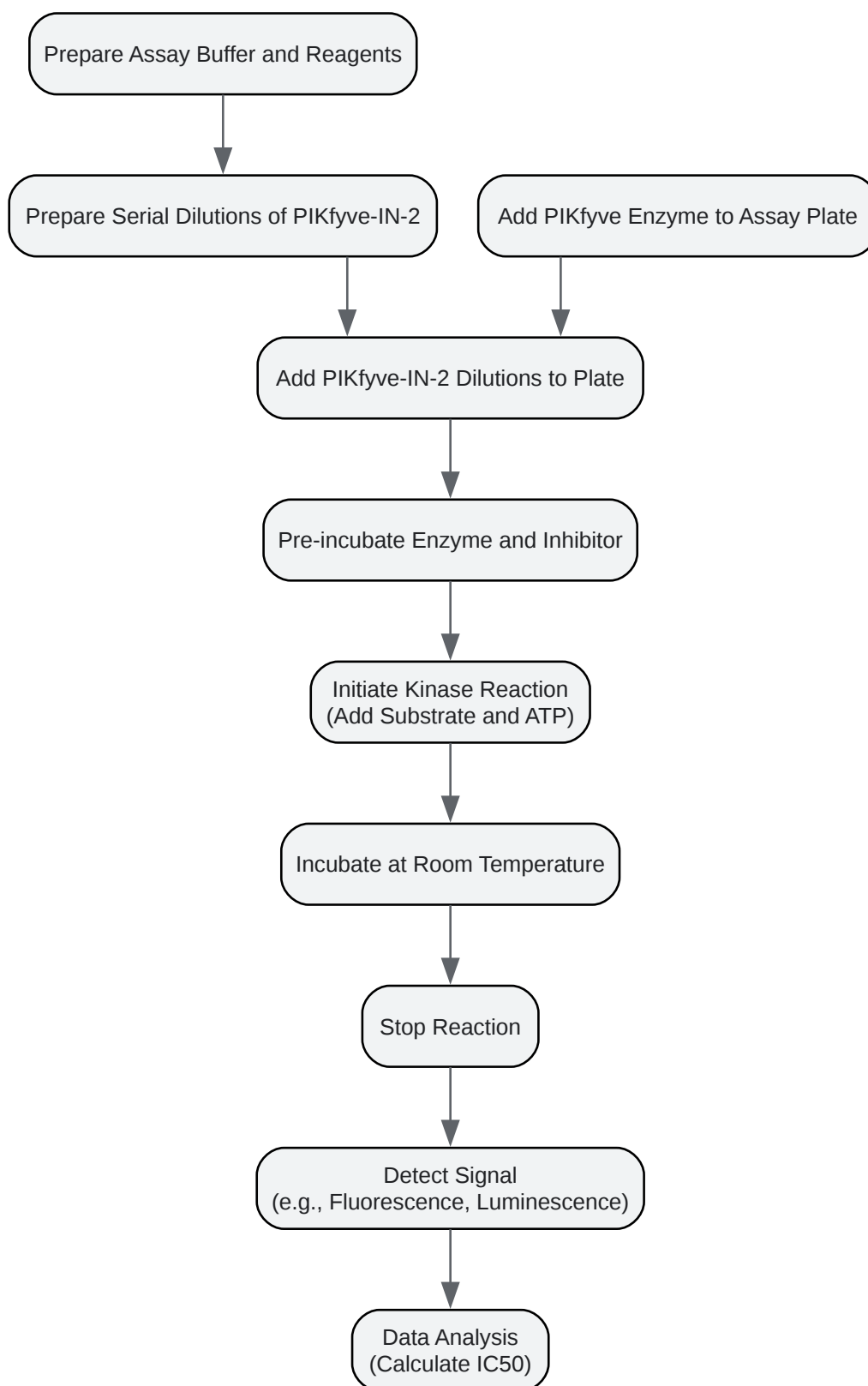
Compound	IC ₅₀ (nM)	Assay Type	Reference
YM201636	33	Biochemical	[5][6]
Apilimod	14	Biochemical	[6][7]
PIKfyve-IN-1	6.9	Biochemical	[3]
PIKfyve-IN-4	0.60	Biochemical	[3]
APY0201	5.2	Biochemical ([³³ P]ATP)	[3]

Experimental Protocols

Detailed methodologies for key experiments are provided below. Note that these are general protocols and may require optimization for specific experimental conditions and for use with **PIKfyve-IN-2**.

Biochemical Kinase Assay (Adapted from protocols for similar inhibitors)

This protocol describes a method to determine the in vitro potency of **PIKfyve-IN-2** against purified PIKfyve enzyme.



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Figure 2: General workflow for a PIKfyve biochemical kinase assay.

Materials:

- Recombinant human PIKfyve enzyme
- **PIKfyve-IN-2**
- PtdIns3P substrate (e.g., fluorescently labeled)
- ATP
- Kinase assay buffer (e.g., 50 mM HEPES pH 7.5, 10 mM MgCl₂, 1 mM EGTA, 0.01% Brij-35)
- Assay plates (e.g., 384-well, low-volume, black)
- Plate reader capable of detecting the appropriate signal

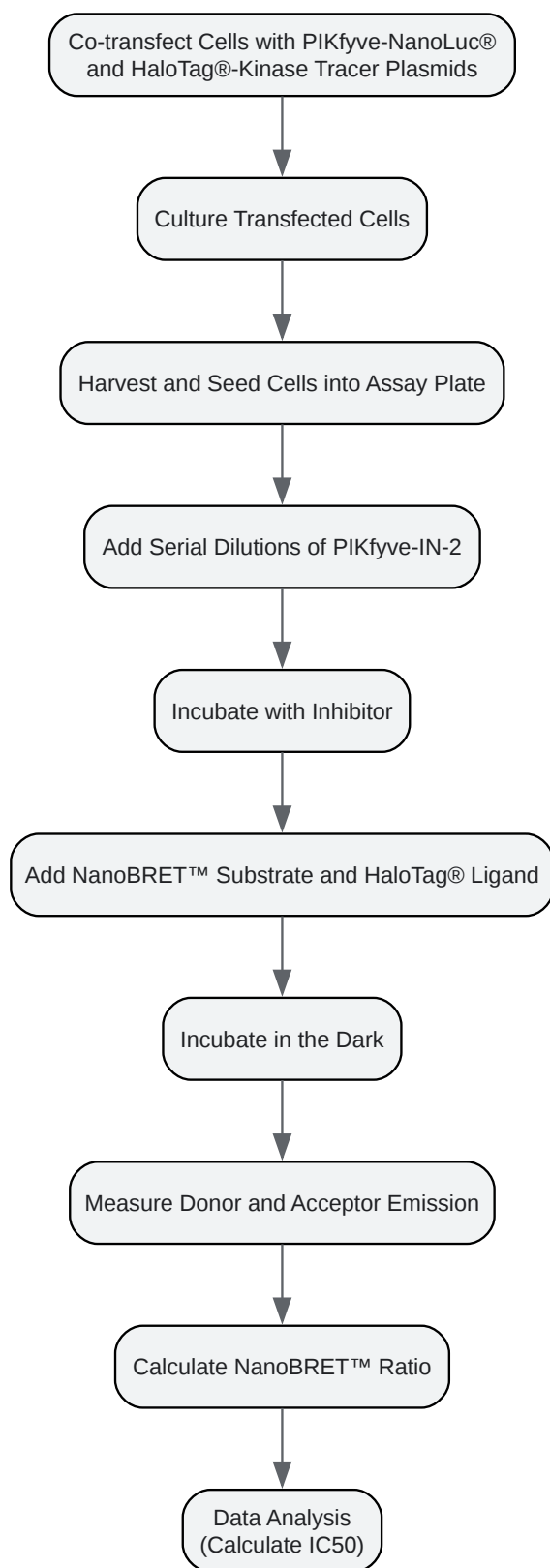
Procedure:

- **Reagent Preparation:** Prepare kinase assay buffer and all reagents. Dissolve **PIKfyve-IN-2** in DMSO to create a stock solution and prepare a serial dilution series in assay buffer.
- **Enzyme Addition:** Add recombinant PIKfyve enzyme to the wells of the assay plate.
- **Inhibitor Addition:** Add the serially diluted **PIKfyve-IN-2** or DMSO (vehicle control) to the wells.
- **Pre-incubation:** Incubate the plate for 15-30 minutes at room temperature to allow the inhibitor to bind to the enzyme.
- **Reaction Initiation:** Initiate the kinase reaction by adding a mixture of the PtdIns3P substrate and ATP to each well.
- **Incubation:** Incubate the reaction for a predetermined time (e.g., 60 minutes) at room temperature. The optimal time should be determined empirically to ensure the reaction is in the linear range.

- **Reaction Termination:** Stop the reaction by adding a stop solution (e.g., EDTA to chelate Mg^{2+}).
- **Signal Detection:** Read the plate on a compatible plate reader to measure the product formation.
- **Data Analysis:** Plot the signal against the logarithm of the inhibitor concentration and fit the data to a four-parameter logistic equation to determine the IC_{50} value.

Cellular Target Engagement Assay (NanoBRET™)

The NanoBRET™ Target Engagement (TE) assay is a powerful method to quantify the interaction of a compound with its target protein in living cells. This protocol is adapted from established procedures for other PIKfyve inhibitors.[8][9]



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Figure 3: Workflow for a PIKfyve NanoBRET™ Target Engagement Assay.

Materials:

- HEK293 cells (or other suitable cell line)
- Plasmid encoding PIKfyve fused to NanoLuc® luciferase
- Plasmid for a HaloTag®-fused kinase tracer that binds to the PIKfyve active site
- Transfection reagent
- Opti-MEM™ I Reduced Serum Medium
- Assay plates (e.g., 96-well, white)
- **PIKfyve-IN-2**
- NanoBRET™ Nano-Glo® Substrate
- HaloTag® NanoBRET™ 618 Ligand
- Luminometer capable of measuring dual filtered luminescence

Procedure:

- Cell Transfection: Co-transfect HEK293 cells with the PIKfyve-NanoLuc® and HaloTag®-tracer plasmids.
- Cell Culture: Culture the transfected cells for 24 hours to allow for protein expression.
- Cell Plating: Harvest the cells and seed them into a white 96-well assay plate.
- Compound Addition: Add serial dilutions of **PIKfyve-IN-2** to the wells.
- Incubation: Incubate the cells with the compound for a specified time (e.g., 2 hours) at 37°C in a CO2 incubator.
- Reagent Addition: Add the NanoBRET™ Nano-Glo® Substrate and HaloTag® NanoBRET™ 618 Ligand to the wells.

- Incubation: Incubate the plate at room temperature in the dark for 15 minutes.
- Luminescence Measurement: Measure the donor emission (NanoLuc®, ~460 nm) and acceptor emission (HaloTag® 618, >600 nm) using a luminometer.
- Ratio Calculation: Calculate the NanoBRET™ ratio by dividing the acceptor signal by the donor signal.
- Data Analysis: Plot the NanoBRET™ ratio against the logarithm of the inhibitor concentration and fit the data to determine the IC50 value.

Cellular Assay for PIKfyve Inhibition: Vacuole Formation

Inhibition of PIKfyve leads to a characteristic cellular phenotype of enlarged endosomes and cytoplasmic vacuolation. This can be used as a cellular readout of **PIKfyve-IN-2** activity.

Materials:

- A suitable cell line (e.g., U2OS, HCT116)
- Cell culture medium and supplements
- **PIKfyve-IN-2**
- Microscopy plates or dishes
- Brightfield or phase-contrast microscope

Procedure:

- Cell Seeding: Seed cells onto microscopy plates or dishes and allow them to adhere overnight.
- Compound Treatment: Treat the cells with various concentrations of **PIKfyve-IN-2** or DMSO (vehicle control).
- Incubation: Incubate the cells for a suitable period (e.g., 4-24 hours) to allow for the development of the vacuolation phenotype.

- Microscopy: Observe the cells under a brightfield or phase-contrast microscope and capture images.
- Quantification (Optional): The degree of vacuolation can be quantified by measuring the total vacuole area per cell using image analysis software. The half-maximal effective concentration (EC50) for vacuole induction can then be determined.

Conclusion

PIKfyve-IN-2 is a valuable chemical probe for investigating the roles of PIKfyve in cellular physiology and disease. The protocols provided here offer a starting point for researchers to characterize the biochemical and cellular activity of **PIKfyve-IN-2**. As with any experimental system, optimization of these protocols for specific cell lines and assay conditions is recommended to ensure robust and reproducible results. The provided diagrams and quantitative data for related compounds will further aid in the design and interpretation of experiments targeting the PIKfyve kinase.

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